

Acetochlor: A Comprehensive Physicochemical Profile for the Scientific Community

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Compound of Interest

Compound Name: **Acetochlor**

Cat. No.: **B104951**

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An in-depth technical guide on the core physicochemical properties of the herbicide **acetochlor**, designed for researchers, scientists, and professionals in drug development.

Introduction

Acetochlor is a selective, pre-emergent herbicide belonging to the chloroacetanilide class, widely utilized for the control of annual grasses and certain broadleaf weeds in various crops. [1][2] Its efficacy is attributed to the inhibition of very long-chain fatty acid synthesis.[3] A thorough understanding of its physicochemical properties is paramount for assessing its environmental fate, toxicological profile, and for the development of analytical methodologies. This guide provides a detailed overview of these properties, complete with experimental protocols and visual representations of its metabolic pathways and mode of action.

Physicochemical Properties

The fundamental physicochemical characteristics of **acetochlor** are summarized in the table below, providing a consolidated reference for its key properties.

Property	Value	Reference(s)
IUPAC Name	2-chloro-N-(ethoxymethyl)-N-(2-ethyl-6-methylphenyl)acetamide	[4]
CAS Number	34256-82-1	[1] [5]
Chemical Formula	C ₁₄ H ₂₀ ClNO ₂	[4] [6]
Molecular Weight	269.77 g/mol	[4] [6] [7] [8]
Physical State	Oily liquid at room temperature; light amber to violet in color.	[1] [4]
Melting Point	< 0 °C to 10.6 °C	[1] [4] [6] [9] [10]
Boiling Point	172 °C at 5 mmHg; 134 °C at 0.4 torr	[4] [8] [9]
Water Solubility	223 - 282 mg/L at 20-25 °C	[1] [3] [4] [6] [9]
Vapor Pressure	2.2 x 10 ⁻² mPa to 3.4 x 10 ⁻⁸ mmHg at 20-25 °C	[1] [4] [9] [11]
Octanol-Water Partition Coefficient (log K _{ow})	3.03 to 4.14	[1] [4] [9]
Henry's Law Constant	2.1 x 10 ⁻⁷ to 2.7 x 10 ⁻¹⁰ atm·m ³ /mol at 25 °C	[4] [9]
Density	1.100 g/mL at 30 °C; 1.136 g/mL at 20 °C	[1] [4] [6]

Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible determination of physicochemical properties. The following sections outline the standard experimental protocols for key parameters of **acetochlor**.

Determination of Water Solubility (OECD 105)

The water solubility of **acetochlor** can be determined using the flask method, suitable for substances with solubilities above 10^{-2} g/L.[8][12][13]

Principle: A supersaturated solution of **acetochlor** in water is prepared and allowed to equilibrate at a constant temperature. The concentration of **acetochlor** in the aqueous phase is then determined analytically.

Methodology:

- Preparation of a Supersaturated Solution: An excess amount of **acetochlor** is added to a flask containing high-purity water.
- Equilibration: The flask is agitated at a temperature slightly above the test temperature for a sufficient period to ensure saturation. Subsequently, the mixture is equilibrated at the test temperature (e.g., 20 ± 0.5 °C) for an extended period (typically 24 hours) with continuous stirring.[8]
- Phase Separation: The undissolved **acetochlor** is separated from the aqueous phase by centrifugation or filtration.
- Concentration Determination: The concentration of **acetochlor** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography-Mass Spectrometry (GC-MS).[14][15]

Determination of Vapor Pressure (OECD 104)

The vapor pressure of **acetochlor** can be determined using the gas saturation method.[16][17]

Principle: A stream of inert gas is passed through or over the substance at a rate slow enough to ensure saturation. The amount of substance transported by the gas is determined, and the vapor pressure is calculated from this.

Methodology:

- Sample Preparation: A known amount of **acetochlor** is placed in a thermostatically controlled sample holder.

- Gas Saturation: A stream of dry, inert gas (e.g., nitrogen or argon) is passed over the sample at a known and constant flow rate. The temperature of the sample is maintained at a constant, known value.
- Vapor Trapping: The vapor-saturated gas stream is passed through a trap (e.g., a cold trap or a sorbent tube) to collect the **acetochlor**.
- Quantification: The amount of **acetochlor** collected in the trap is quantified using an appropriate analytical technique (e.g., GC-MS).
- Calculation: The vapor pressure is calculated using the ideal gas law and the measured mass of the substance, the volume of gas passed, and the temperature.

Determination of Octanol-Water Partition Coefficient (OECD 117)

The octanol-water partition coefficient (K_{ow}) of **acetochlor** can be determined using the High-Performance Liquid Chromatography (HPLC) method.[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[18\]](#)

Principle: The logarithm of the retention time of a substance on a reversed-phase HPLC column is linearly correlated with its log K_{ow}. By calibrating the column with reference substances of known log K_{ow}, the log K_{ow} of the test substance can be determined.

Methodology:

- HPLC System: A standard HPLC system equipped with a reversed-phase column (e.g., C18) and a UV detector is used. The mobile phase is typically a mixture of methanol and water.
- Calibration: A series of reference compounds with known log K_{ow} values are injected into the HPLC system, and their retention times are recorded. A calibration curve of log k (logarithm of the capacity factor) versus log K_{ow} is constructed.
- Sample Analysis: A solution of **acetochlor** in the mobile phase is injected into the HPLC system, and its retention time is determined.
- Calculation: The capacity factor (k) for **acetochlor** is calculated from its retention time and the column dead time. The log K_{ow} of **acetochlor** is then determined by interpolation from

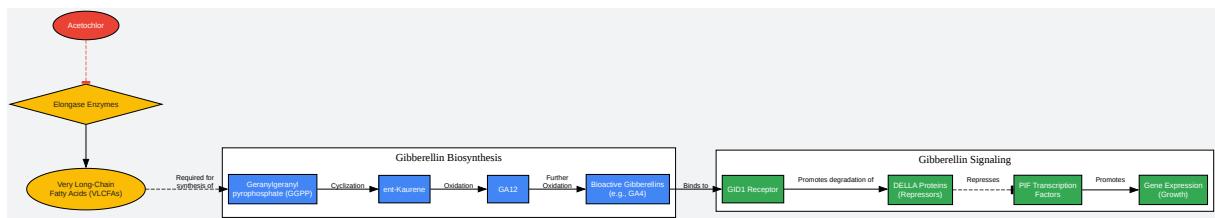
the calibration curve.

Signaling and Degradation Pathways

The herbicidal activity and environmental fate of **acetochlor** are governed by its interaction with biological pathways and its degradation processes.

Mode of Action: Inhibition of Gibberellin Biosynthesis

Acetochlor's primary mode of action is the inhibition of elongase enzymes, which are critical for the synthesis of very long-chain fatty acids (VLCFAs). This inhibition disrupts multiple plant processes, including the gibberellin biosynthesis pathway.

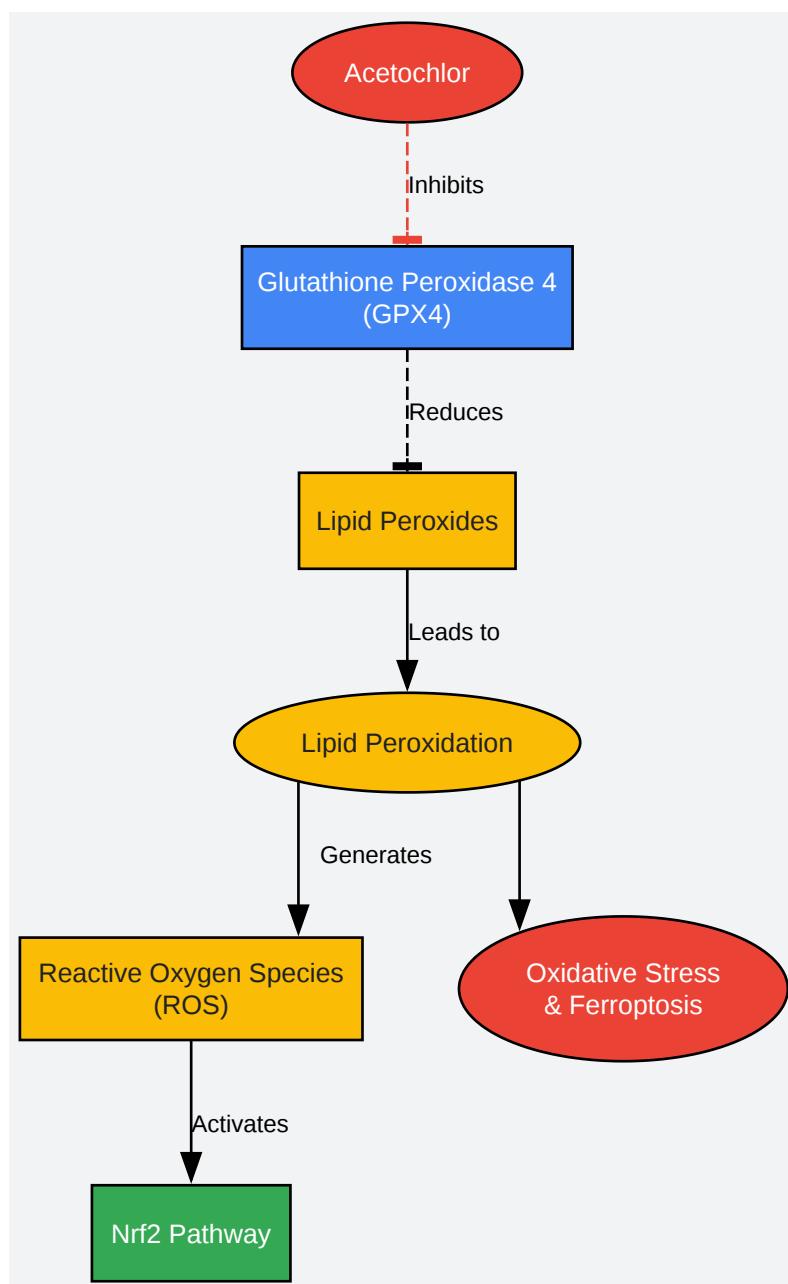


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Caption: Inhibition of elongase by **acetochlor** disrupts VLCFA synthesis, impacting gibberellin production.

Proposed Alternative Mode of Action: GPX4 Inhibition

Recent studies suggest an alternative mode of action for **acetochlor** involving the inhibition of glutathione peroxidase 4 (GPX4), leading to lipid peroxidation and oxidative stress.[2][19][20][21]

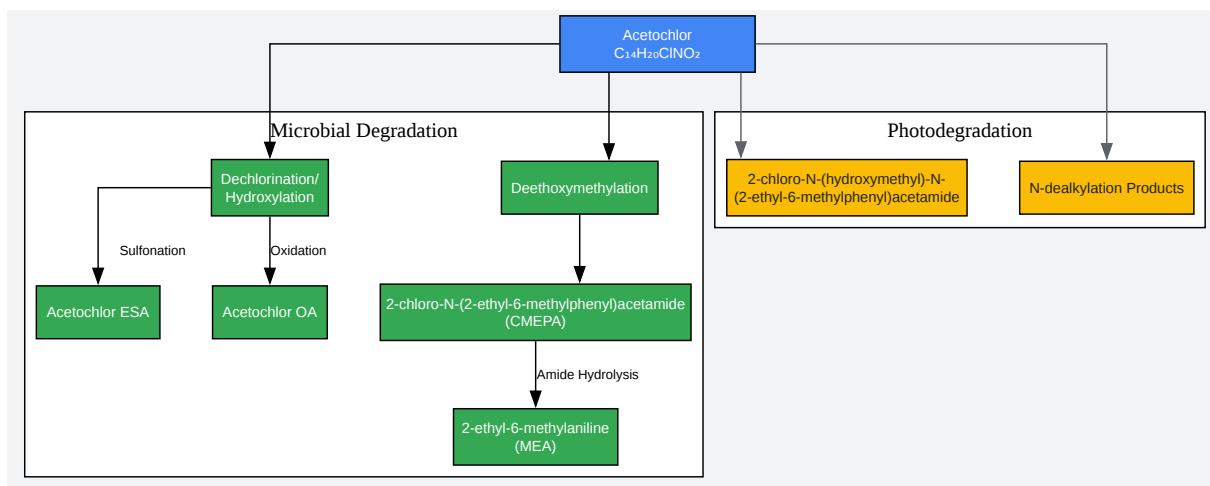


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Caption: **Acetochlor** inhibits GPX4, leading to lipid peroxidation and oxidative stress.

Environmental Degradation Pathways

Acetochlor undergoes degradation in the environment through various pathways, primarily microbial degradation and photodegradation. The major metabolites include ethanesulfonic acid (ESA) and oxanic acid (OA) derivatives.[22][23]

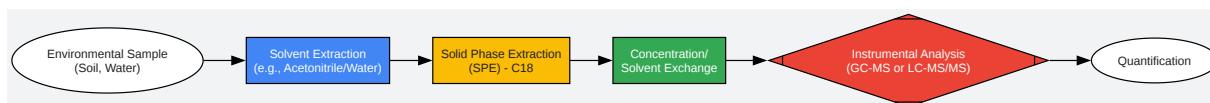


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Caption: Major microbial and photodegradation pathways of **acetochlor** in the environment.

Analytical Workflow

The determination of **acetochlor** residues in environmental samples typically involves extraction, cleanup, and instrumental analysis.



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Caption: General analytical workflow for the determination of **acetochlor** in environmental matrices.

Conclusion

This technical guide provides a comprehensive overview of the physicochemical properties of **acetochlor**, offering valuable data and standardized protocols for the scientific community. The detailed experimental methodologies and visual representations of its mode of action and degradation pathways serve as a critical resource for researchers engaged in environmental science, toxicology, and agricultural research. A thorough understanding of these fundamental characteristics is essential for the responsible management and risk assessment of this widely used herbicide.

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